

An In-depth Technical Guide to the Thermodynamic Properties of Thionyl Bromide

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Compound of Interest

Compound Name: Thionyl bromide

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Introduction

Thionyl bromide (SOBr_2), an inorganic compound with a pungent odor, serves as a valuable but less common brominating agent compared to its chloride counterpart. Its utility in organic synthesis, particularly in the conversion of alcohols to alkyl bromides, is well-documented. However, its inherent thermal instability necessitates a thorough understanding of its thermodynamic properties for safe handling, process optimization, and predictive modeling in chemical and pharmaceutical research. This technical guide provides a comprehensive overview of the core thermodynamic properties of **thionyl bromide**, detailed experimental methodologies for their determination, and a summary of its decomposition and reactivity characteristics.

Core Thermodynamic Properties

The thermodynamic properties of **thionyl bromide** are crucial for predicting its behavior under various conditions. Key parameters include the standard enthalpy of formation, standard molar entropy, heat capacity, and Gibbs free energy of formation.

Enthalpy, Entropy, and Gibbs Free Energy

The standard enthalpy of formation (ΔH_f°) of liquid **thionyl bromide** at 298.15 K has been determined to be -40.2 ± 0.3 kcal/mol through reaction calorimetry.^[1] The standard molar

entropy (S°) for gaseous **thionyl bromide** at 298.15 K is 79.54 ± 0.15 cal/mol·K.[1]

The Gibbs free energy of formation (ΔG_f°) can be calculated using the Gibbs-Helmholtz equation:

$$\Delta G_f^\circ = \Delta H_f^\circ - T\Delta S_f^\circ$$

To calculate the standard Gibbs free energy of formation of gaseous **thionyl bromide**, the standard entropy of formation (ΔS_f°) is required. This is determined from the standard molar entropies of the constituent elements in their standard states ($S^\circ(\text{S, rhombic}) = 7.62$ cal/mol·K, $S^\circ(\text{O}_2, \text{g}) = 49.00$ cal/mol·K, $S^\circ(\text{Br}_2, \text{l}) = 36.4$ cal/mol·K) and the standard molar entropy of gaseous **thionyl bromide**. The calculated standard Gibbs free energy of formation for gaseous **thionyl bromide** at 298.15 K is approximately -36.7 kcal/mol, indicating that the formation of **thionyl bromide** from its elements is a spontaneous process under standard conditions.

Table 1: Key Thermodynamic Properties of **Thionyl Bromide** at 298.15 K

Property	Value	State
Standard Enthalpy of Formation (ΔH_f°)	-40.2 ± 0.3 kcal/mol (-168.2 ± 1.3 kJ/mol)	Liquid
Standard Molar Entropy (S°)	79.54 ± 0.15 cal/mol·K (332.8 ± 0.6 J/mol·K)	Gas
Calculated Standard Gibbs Free Energy of Formation (ΔG_f°)	~ -36.7 kcal/mol (~ -153.6 kJ/mol)	Gas

Heat Capacity

The molar heat capacity (C_p) of gaseous **thionyl bromide** varies with temperature. The available data from statistical thermodynamic calculations are presented in Table 2.

Table 2: Molar Heat Capacity (C_p) of Gaseous **Thionyl Bromide** at Different Temperatures

Temperature (K)	Molar Heat Capacity (cal/mol·K)
273.15	15.22
298.15	15.54
300	15.56
400	16.59
500	17.22
600	17.62
700	17.89
800	18.09
900	18.24
1000	18.36

Phase Transitions

Thionyl bromide exists as a liquid at room temperature and undergoes phase transitions to solid and gaseous states at specific temperatures.

Table 3: Physical and Phase Transition Properties of **Thionyl Bromide**

Property	Value
Melting Point	-52 °C[2]
Boiling Point	48 °C at 20 mmHg[2]
Vapor Pressure	10 mmHg at 31 °C[2]
Enthalpy of Vaporization (ΔH_{vap})	10.4 kcal/mol (43.5 kJ/mol)

Note: An experimental value for the enthalpy of fusion (ΔH_{fus}) is not readily available in the literature.

Experimental Protocols

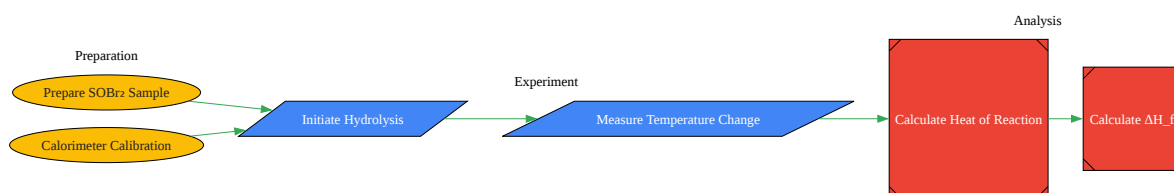
The determination of the thermodynamic properties of **thionyl bromide** relies on precise experimental techniques.

Determination of Enthalpy of Formation by Reaction Calorimetry

The standard enthalpy of formation of liquid **thionyl bromide** was determined by measuring the heat of hydrolysis in a conventional reaction calorimeter.^[1]

Methodology:

- **Calorimeter Calibration:** The heat capacity of the calorimeter is determined by a standard reaction with a known enthalpy change, such as the neutralization of a strong acid with a strong base.
- **Sample Preparation:** A known mass of freshly distilled, pure **thionyl bromide** is sealed in a thin-walled glass ampoule.
- **Reaction Initiation:** The ampoule is placed in the calorimeter containing a large excess of water. Once thermal equilibrium is reached, the ampoule is broken to initiate the hydrolysis reaction: $\text{SOBr}_2(\text{l}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow \text{SO}_2(\text{aq}) + 2\text{HBr}(\text{aq})$
- **Temperature Measurement:** The change in temperature of the calorimeter and its contents is precisely measured over time.
- **Data Analysis:** The heat of reaction is calculated from the temperature change and the heat capacity of the calorimeter. This value is then used in a thermochemical cycle with the known standard enthalpies of formation of the products (aqueous sulfur dioxide and aqueous hydrobromic acid) to determine the standard enthalpy of formation of liquid **thionyl bromide**.



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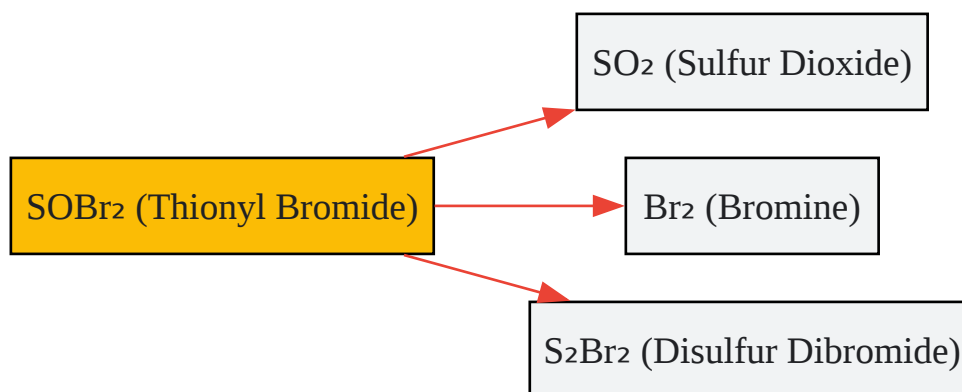
Workflow for determining the enthalpy of formation of **thionyl bromide** via reaction calorimetry.

Decomposition and Reactivity

Thionyl bromide is known for its thermal instability, decomposing upon standing and more rapidly upon heating.

Thermal Decomposition

Thionyl bromide decomposes into sulfur dioxide, bromine, and disulfur dibromide.[3] This decomposition is a key consideration in its storage and handling.

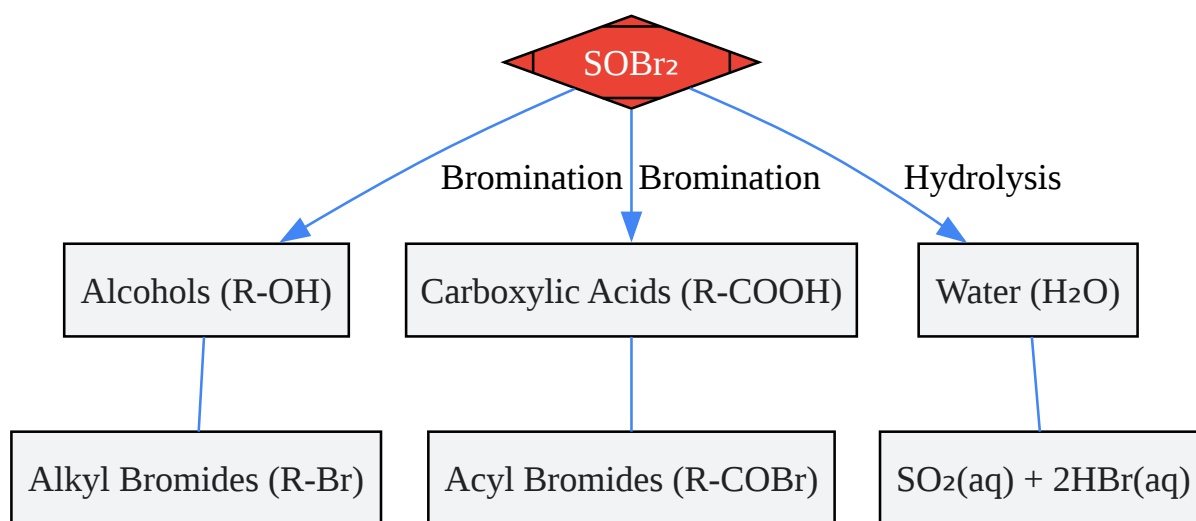


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Decomposition products of **thionyl bromide**.

Reactivity

Thionyl bromide reacts vigorously with water in a hydrolysis reaction. It is also a versatile brominating agent for various organic functional groups.



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Key reactivity pathways of **thionyl bromide** in organic synthesis and hydrolysis.

Conclusion

This technical guide has summarized the key thermodynamic properties of **thionyl bromide**, providing essential data for its application in research and development. The standard enthalpy of formation, standard molar entropy, and heat capacity have been presented, along with phase transition data. A detailed protocol for the experimental determination of the enthalpy of formation via reaction calorimetry has been outlined. Furthermore, the decomposition and reactivity of **thionyl bromide** have been discussed. A comprehensive understanding of these properties is paramount for the safe and effective use of this important, albeit reactive, chemical reagent. Further research to experimentally determine the enthalpy of fusion and to quantify the thermodynamics of its decomposition would provide a more complete picture of this compound's behavior.

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